

The Rheological Profile of Healon® Ophthalmic Viscosurgical Devices: A Technical Guide

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Compound of Interest

Compound Name: Healon

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This technical guide provides an in-depth analysis of the rheological behavior of the **Healon®** family of ophthalmic viscosurgical devices (OVDs), including **Healon®**, **Healon® GV**, and **Healon®5**. A thorough understanding of their viscosity, elasticity, and shear-thinning properties is critical for optimizing their performance in ophthalmic surgery and for the development of new and improved formulations. This document summarizes key quantitative data, details experimental protocols for rheological characterization, and provides visual representations of experimental workflows.

Core Rheological Properties of Healon® Formulations

Healon® OVDs are primarily composed of sodium hyaluronate, a naturally occurring polysaccharide. Their rheological behavior is principally determined by the molecular weight and concentration of the sodium hyaluronate, which dictates their performance during different stages of ophthalmic surgery.[1] These formulations are non-Newtonian fluids, exhibiting shear-thinning behavior where viscosity decreases with increasing shear rate.[2] This property is crucial for ease of injection through a narrow cannula (high shear rate) while maintaining space in the anterior chamber at rest (low to zero shear rate).[3]

The **Healon®** family offers a range of viscosities to suit different surgical needs. **Healon®** is a cohesive OVD, while **Healon® GV** (Greater Viscosity) provides a higher viscosity for enhanced

space maintenance.[4] **Healon®5** is classified as a viscoadaptive OVD, exhibiting both cohesive and dispersive properties depending on the shear rate, which allows it to be retentive at low shear rates and more fluid at higher shear rates.[5][6][7]

Quantitative Rheological Data

The following tables summarize the key rheological parameters for **Healon®**, **Healon® GV**, and **Healon®5**, providing a clear comparison of their properties at rest (zero shear rate).

Table 1: Rheological Properties of **Healon®**, **Healon® GV**, and **Healon®5** at Zero Shear Rate[5][6]

Parameter	Healon®	Healon® GV	Healon®5
Mean Viscosity at Zero Shear Rate (Pa·s ± SD)	243 ± 5	2451 ± 12	5525 ± 14
Mean Pseudoplasticity	173 ± 7	754 ± 10	591 ± 6
Mean Relaxation Time (sec ± SD)	21 ± 3	83 ± 4	88 ± 6

Table 2: Composition and Molecular Weight of **Healon®** Formulations[1][6]

Formulation	Sodium Hyaluronate Concentration (%)	Molecular Weight (Daltons)
Healon®	1.0	4.0 x 10 ⁶
Healon® GV	1.4	5.0 x 10 ⁶
Healon®5	2.3	4.0 x 10 ⁶

Behavior Under Varying Shear Rates

All **Healon®** formulations exhibit pronounced shear-thinning behavior. While a comprehensive comparative dataset of viscosity across a continuous range of shear rates is not available in a single source, the general trend is a significant decrease in viscosity as shear rate increases.

For instance, at low shear rates, the viscosity and elasticity increase from **Healon®** through **Healon®5**.^[5]^[6] However, at higher shear rates, **Healon®5** demonstrates a lower viscosity that can further decrease with constant exposure to that shear rate.^[5]

Experimental Protocols for Rheological Characterization

The characterization of the rheological properties of OVDs like **Healon®** is crucial for ensuring their quality and performance. Standardized methods, often guided by ISO 15798, are employed to measure their viscosity and viscoelasticity.^[3]

Steady-State Shear Viscosity Measurement

This protocol determines the viscosity of the OVD as a function of shear rate.

Objective: To measure the apparent viscosity of the **Healon®** formulation across a range of shear rates relevant to its clinical application, from at-rest conditions in the anterior chamber to injection through a cannula.

Instrumentation:

- A rotational rheometer (e.g., Advanced Rheometric Expansion System) equipped with a cone-plate or parallel-plate geometry. A cone-plate geometry is often preferred for its uniform shear rate distribution.

Methodology:

- **Sample Loading:** A small, precise volume of the **Healon®** sample is carefully loaded onto the lower plate of the rheometer. The upper geometry (cone or plate) is then lowered to a predefined gap setting to ensure complete and uniform sample filling.
- **Temperature Control:** The temperature is maintained at a physiologically relevant temperature, typically 25°C, using a Peltier or circulating fluid system.
- **Shear Rate Sweep:** The sample is subjected to a controlled sweep of shear rates, typically ranging from a low shear rate (e.g., 0.001 s⁻¹) to a high shear rate (e.g., 100 s⁻¹ or higher).^[3] The shear rates are often increased in logarithmic increments.

- **Data Acquisition:** The rheometer measures the torque required to rotate the upper geometry at each shear rate, from which the shear stress and, subsequently, the apparent viscosity are calculated.
- **Data Analysis:** The apparent viscosity is plotted against the shear rate, typically on a log-log scale, to generate a flow curve that illustrates the shear-thinning behavior of the material.

Oscillatory Rheology (Dynamic Mechanical Analysis)

This protocol probes the viscoelastic properties of the OVD, separating its solid-like (elastic) and liquid-like (viscous) characteristics.

Objective: To determine the storage modulus (G'), loss modulus (G''), and complex viscosity (η^*) of the **Healon®** formulation as a function of frequency.

Instrumentation:

- A rotational rheometer capable of performing oscillatory measurements, with a cone-plate or parallel-plate geometry.

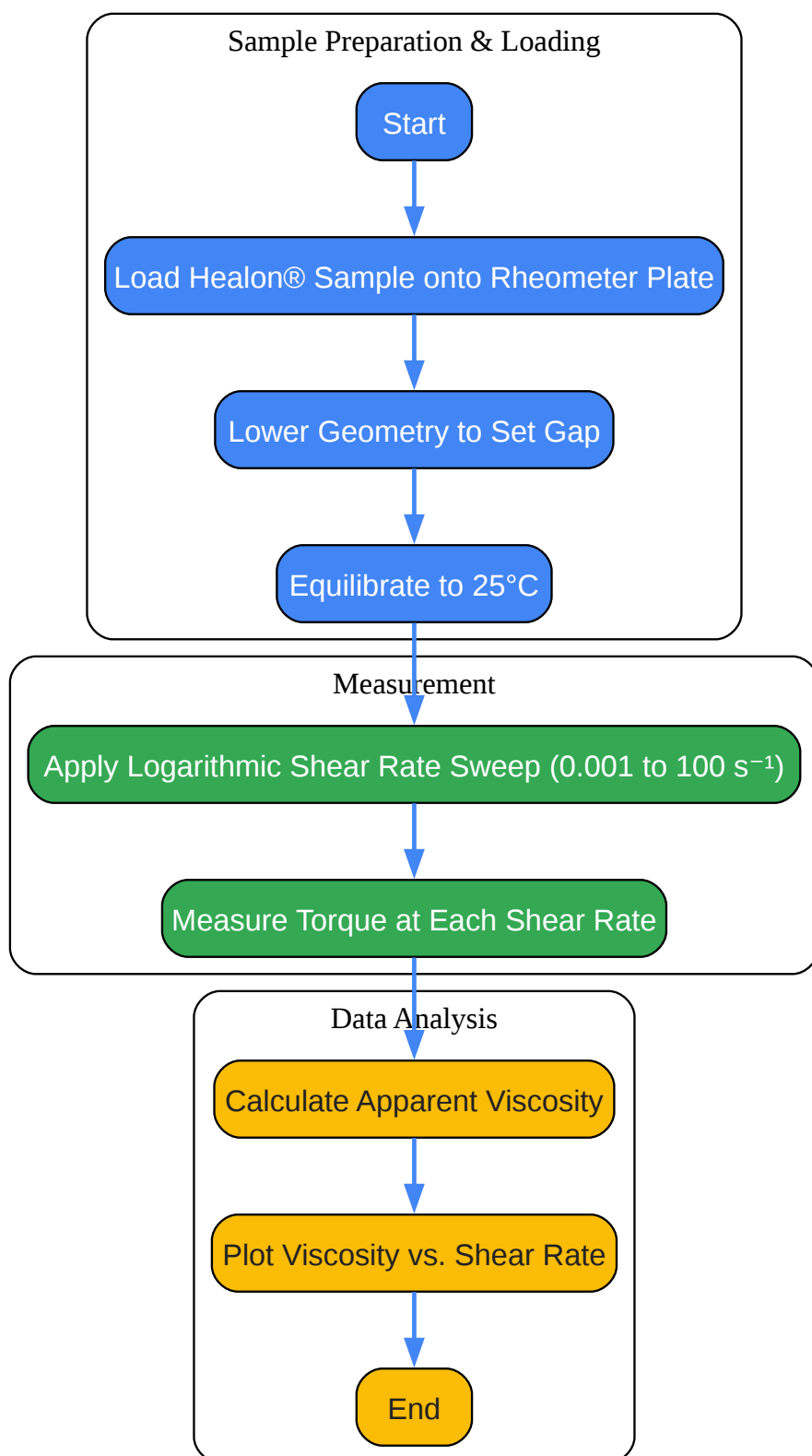
Methodology:

- **Sample Loading and Temperature Control:** The sample is loaded and brought to the desired temperature as described in the steady-state viscosity measurement protocol.
- **Linear Viscoelastic Region (LVER) Determination:** A strain sweep is performed at a constant frequency to identify the range of strain within which the material's response is linear (i.e., G' and G'' are independent of the applied strain). Subsequent frequency sweeps are conducted within this LVER.
- **Frequency Sweep:** The sample is subjected to a sinusoidal oscillation at a constant, small-amplitude strain while the frequency is varied, typically from a low frequency (e.g., 0.01 Hz) to a high frequency (e.g., 100 Hz).^[3]
- **Data Acquisition:** The rheometer measures the resulting stress and the phase shift between the stress and strain signals.

- Data Analysis: The storage modulus (G'), representing the elastic component (energy stored), and the loss modulus (G''), representing the viscous component (energy dissipated), are calculated as a function of frequency. The complex viscosity (η^*), a measure of the total resistance to flow under oscillatory shear, is also determined.

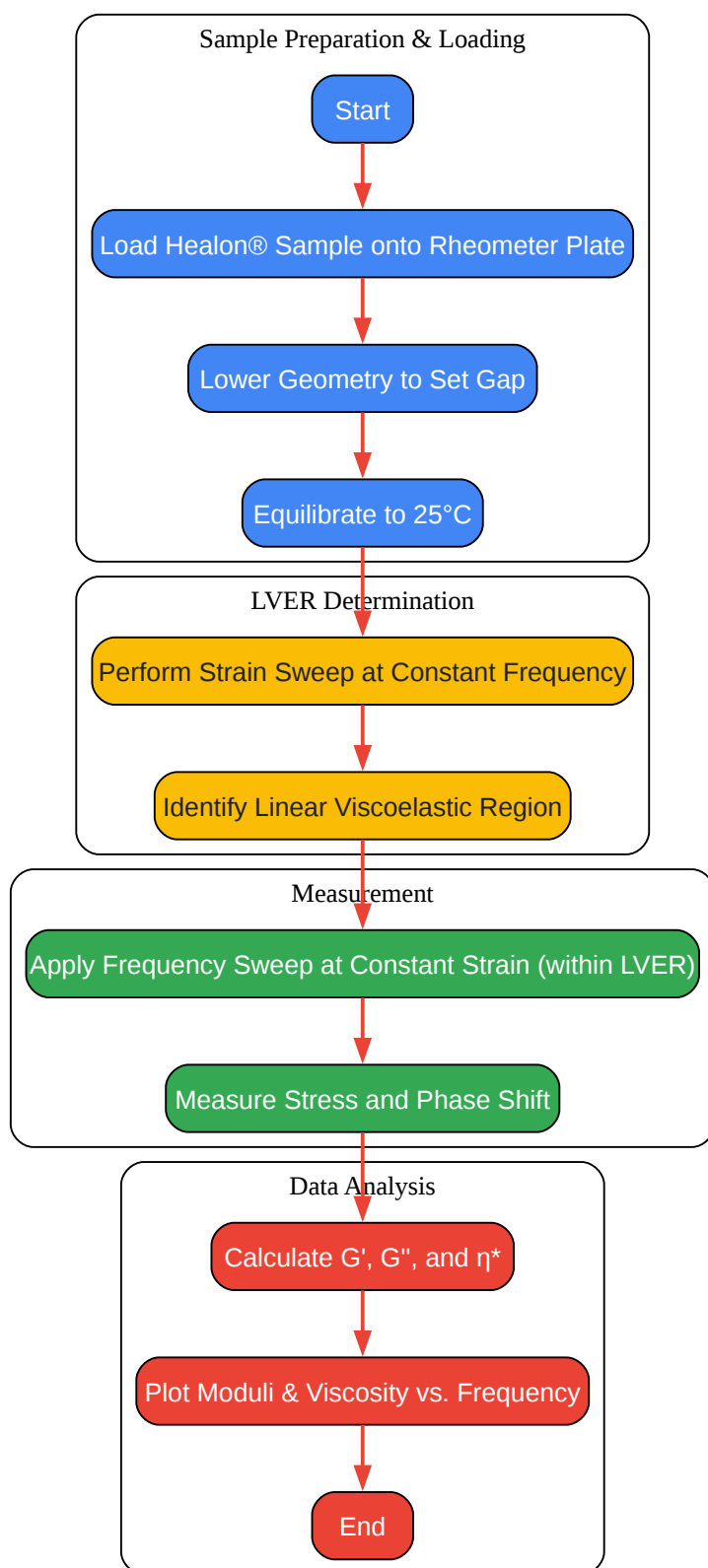
Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Steady-State Shear Viscosity Measurement.



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Caption: Workflow for Oscillatory Rheology Measurement.

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